

Technical Guide: Physical Properties of Tetraamylammonium Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraamylammonium chloride

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Introduction

Tetraamylammonium chloride, also known as tetra-n-pentylammonium chloride, is a quaternary ammonium salt. This class of compounds is characterized by a central nitrogen atom bonded to four alkyl groups, resulting in a positively charged cation, which is ionically bonded to a chloride anion. **Tetraamylammonium chloride** serves various roles in research and industry, including as a phase transfer catalyst and as an intermediate in the synthesis of other quaternary ammonium compounds.^{[1][2][3]} Its physical properties are crucial for its application in these fields, influencing its behavior in different chemical environments. This guide provides a detailed overview of the known physical properties of **Tetraamylammonium chloride**, along with general experimental protocols for their determination.

Physical and Chemical Properties

The physical properties of **Tetraamylammonium chloride** are summarized in the table below. These properties are essential for understanding the compound's behavior in various experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C20H44ClN	[1][4][5]
Molecular Weight	334.02 g/mol	[5][6][7]
Appearance	White to almost white powder or crystals	[4][6][8]
Melting Point	~195 °C	[4][6][7]
Boiling Point	Not Applicable	[6]
Vapor Density	11.5 (vs air)	[6][7]
Water Solubility	Almost transparent in water	[6][8]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[6][7][8]
Storage	Inert atmosphere, Room Temperature	[6][8][9]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining key physical properties of quaternary ammonium salts like **Tetraamylammonium chloride**.

Determination of Melting Point

The melting point of a solid crystalline substance is a key indicator of its purity. For quaternary ammonium salts, the capillary method is commonly employed.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer

- Heating medium (e.g., silicone oil)
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry **Tetraamylammonium chloride** is finely powdered using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then placed in the heating bath of the melting point apparatus.
- **Heating and Observation:** The heating medium is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the expected melting point is approached.
- **Melting Point Range:** The temperature at which the substance first begins to melt (the appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

Determination of Solubility

The solubility of a substance in a particular solvent is a measure of the maximum amount of that substance that can be dissolved in a given amount of the solvent at a specific temperature.

Apparatus:

- Analytical balance
- Vials or test tubes with closures

- Constant temperature bath or shaker
- Magnetic stirrer and stir bars (optional)
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

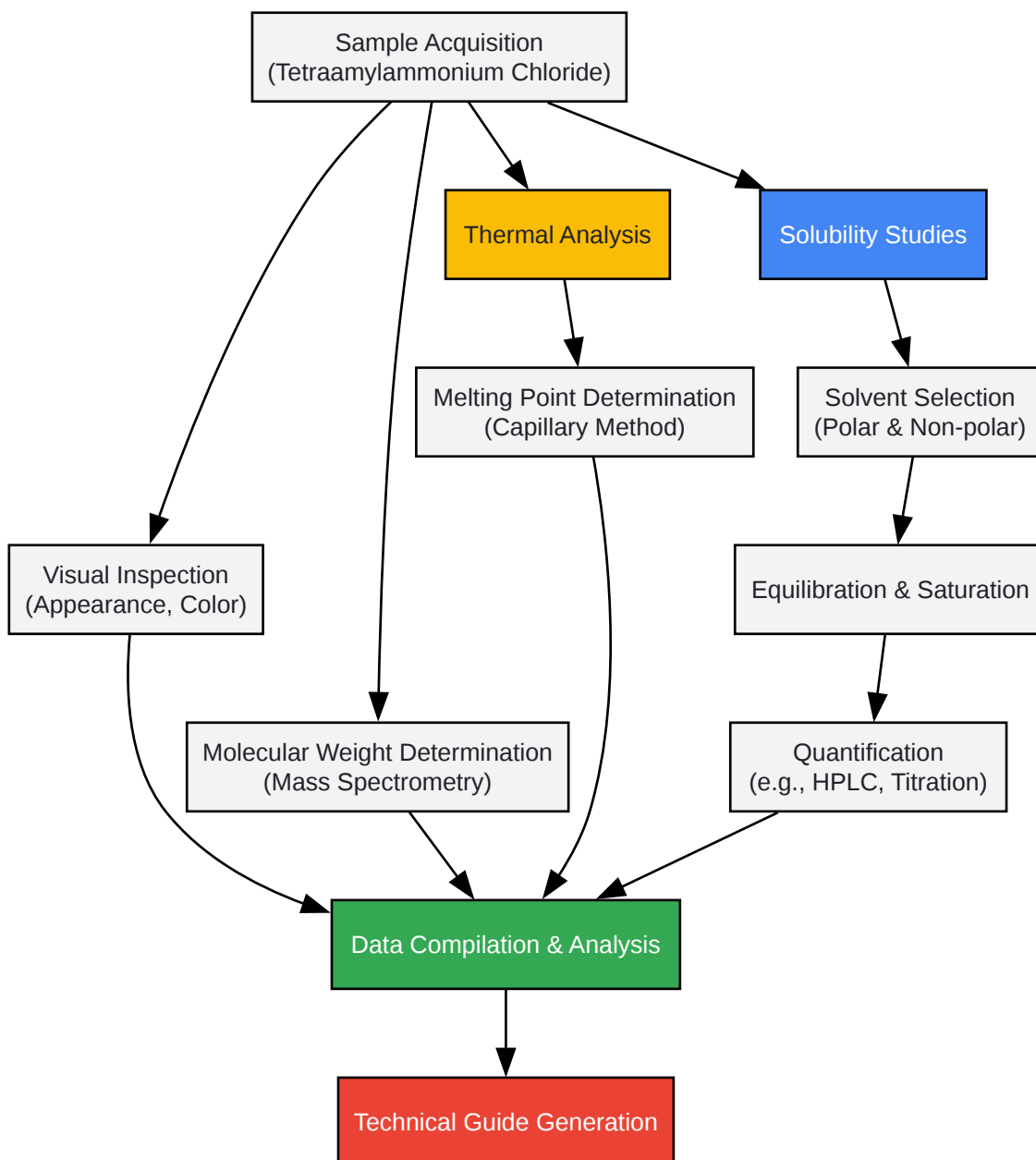
Procedure:

- **Preparation of Saturated Solution:** An excess amount of **Tetraamylammonium chloride** is added to a known volume of the solvent (e.g., water, ethanol, acetone) in a vial.
- **Equilibration:** The vial is sealed and placed in a constant temperature bath or shaker. The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** The vial is allowed to stand at the constant temperature to allow any undissolved solid to settle.
- **Sample Collection and Filtration:** A sample of the supernatant liquid is carefully withdrawn using a syringe and immediately filtered through a syringe filter to remove any undissolved solid particles.
- **Quantification:** A known volume of the clear, saturated solution is diluted appropriately. The concentration of **Tetraamylammonium chloride** in the diluted sample is then determined using a suitable analytical technique. For quaternary ammonium compounds, techniques such as titration or spectroscopy can be employed.
- **Calculation:** The solubility is calculated from the measured concentration and the dilution factor and is typically expressed in units of g/100 mL or mol/L. This procedure is repeated for different solvents to determine the solubility profile.

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the determination of the physical properties of a quaternary ammonium salt.



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Caption: General experimental workflow for determining physical properties.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of Tetraamylammonium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203234#what-are-the-physical-properties-of-tetraamylammonium-chloride]

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